

Physical and chemical properties of Torososide A

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Compound of Interest

Compound Name: *Torososide A*

Cat. No.: *B1179410*

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In-Depth Technical Guide to Torososide A

For Researchers, Scientists, and Drug Development Professionals

Abstract

Torososide A, a novel bianthraquinone glucoside, has been isolated from the leaves of *Cassia torosa*. Its structure has been elucidated as (S)-5,7'-biphyscion 8- β -D-glucoside. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Torososide A**, based on the foundational research in the field. Detailed experimental protocols for its isolation and characterization are presented, alongside a summary of its spectral data. This document is intended to serve as a core reference for researchers and professionals in drug development and natural product chemistry.

Chemical and Physical Properties

The physical and chemical properties of **Torososide A** are crucial for its handling, formulation, and further investigation. The data presented in Table 1 is derived from the initial isolation and characterization studies.

Table 1: Physical and Chemical Properties of **Torososide A**

Property	Value	Reference
Molecular Formula	C ₃₈ H ₃₂ O ₁₅	[1]
Molecular Weight	728.659 g/mol	[1]
CAS Number	165689-32-7	[2]
Appearance	Not specified in available literature	
Melting Point	Not specified in available literature	
Optical Rotation	Not specified in available literature	
Solubility	Not specified in available literature	

Note: Specific quantitative data for appearance, melting point, optical rotation, and solubility are not available in the currently accessible literature. Further experimental determination is required.

Spectral Data

The structural elucidation of **Torososide A** was primarily achieved through the application of various spectroscopic techniques. A summary of the key spectral data is provided below.

Mass Spectrometry (MS)

Detailed mass spectrometry data, including high-resolution mass spectrometry (HRMS) for the confirmation of the molecular formula and fragmentation patterns for structural analysis, is not fully available in the public domain. The molecular weight was determined to be 728.659 g/mol [1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The complete ¹H and ¹³C NMR spectral data are essential for the definitive structural assignment of **Torososide A**. While the foundational paper by Kitanaka and Takido (1995)

would contain this information, the full spectral data is not available in the public abstracts.

Experimental Protocols

The following sections detail the methodologies for the isolation and structural elucidation of **Torososide A**, as inferred from the available scientific literature.

Isolation of Torososide A

The isolation of **Torososide A** from *Cassia torosa* involves a multi-step extraction and chromatographic process.

Diagram 1: General Workflow for Isolation of **Torososide A**



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Caption: A generalized workflow for the isolation of **Torososide A**.

Protocol Details:

- **Plant Material Collection and Preparation:** Fresh leaves of *Cassia torosa* are collected and shade-dried at room temperature. The dried leaves are then powdered to a coarse consistency.
- **Extraction:** The powdered plant material is subjected to exhaustive extraction with a polar solvent, typically methanol, using a Soxhlet apparatus or maceration. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol. This step aims to separate compounds based on their polarity.
- **Column Chromatography:** The fraction containing **Torososide A** (likely the more polar fractions such as ethyl acetate or n-butanol) is subjected to column chromatography over

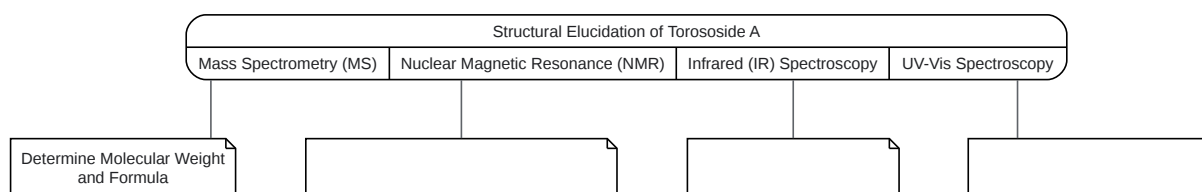
silica gel. A gradient elution system with a mixture of solvents (e.g., chloroform-methanol) is employed to separate the different components.

- **Further Purification:** Fractions containing the compound of interest are further purified using techniques like preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Torososide A**.

Structure Elucidation

The determination of the chemical structure of **Torososide A** involves a combination of spectroscopic methods.

Diagram 2: Methodologies for Structural Elucidation



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Caption: Spectroscopic techniques for determining the structure of **Torososide A**.

Protocol Details:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the exact molecular weight and deduce the molecular formula of **Torososide A**.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: Provides information about the number, environment, and connectivity of protons in the molecule.
 - ^{13}C NMR: Reveals the number and types of carbon atoms present.

- 2D NMR (COSY, HMQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, ultimately leading to the complete structural assignment of the aglycone and the sugar moiety, as well as their linkage point.
- Infrared (IR) Spectroscopy: Used to identify the presence of key functional groups such as hydroxyl (-OH), carbonyl (C=O), and aromatic rings.
- UV-Vis Spectroscopy: Provides information about the electronic transitions within the molecule, which is characteristic of the anthraquinone chromophore.
- Chemical Evidence: Acid hydrolysis of the glycoside to separate the aglycone and the sugar, followed by their individual characterization, can confirm the nature of the sugar and its linkage.

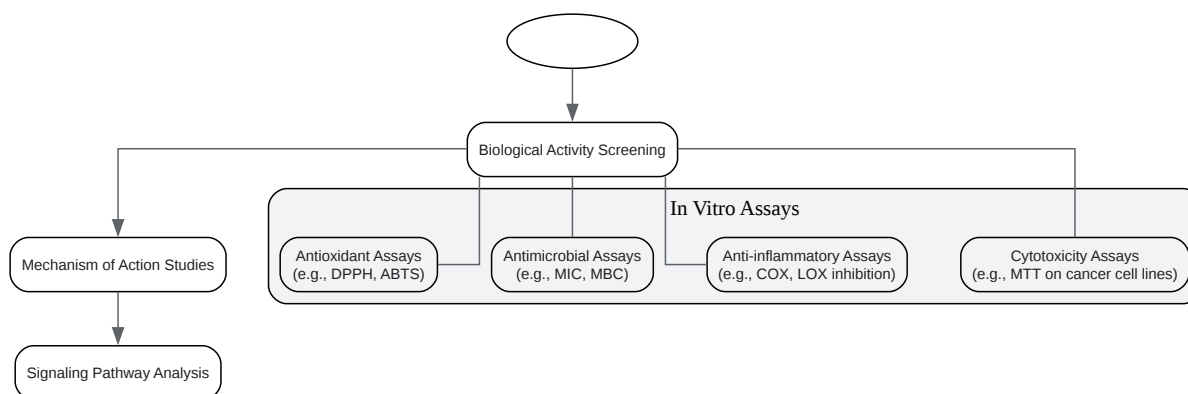
Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies in the public domain detailing the biological activities and associated signaling pathways of purified **Torososide A**. However, extracts of *Cassia tora* and other isolated anthraquinones have been reported to possess a range of pharmacological effects, including but not limited to:

- Antioxidant activity
- Antimicrobial activity
- Anti-inflammatory properties

It is plausible that **Torososide A** contributes to some of these observed activities. Further research is required to investigate the specific biological effects of **Torososide A** and to elucidate its mechanism of action and any involvement in cellular signaling pathways.

Diagram 3: Potential Areas for Biological Investigation of **Torososide A**



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